

Safeguarding Your Research: A Comprehensive Guide to Handling Camylofin

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Compound of Interest

Compound Name: Camylofin

Cat. No.: B606464

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for handling **Camylofin**, a smooth muscle relaxant. Adherence to these procedural steps will minimize risk and ensure proper disposal, fostering a culture of safety and responsibility in your laboratory.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **Camylofin**, a comprehensive approach to personal protection is critical to prevent accidental exposure. The following personal protective equipment is recommended based on safety data sheets and best practices in laboratory safety.

Eye and Face Protection:

- **Safety Goggles:** Always wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards to protect against splashes.^[1]
- **Face Shield:** In situations with a higher risk of splashing or when handling larger quantities, a face shield should be worn in conjunction with safety goggles for full facial protection.

Skin Protection:

- **Gloves:** Chemical-impermeable gloves are mandatory.[1][2] Gloves must be inspected for integrity before use and disposed of properly after handling the substance. Always wash and dry your hands after removing gloves.[1]
- **Protective Clothing:** Wear suitable protective clothing to avoid skin contact.[1][2] In instances with a risk of significant exposure, fire/flame resistant and impervious clothing is recommended.[1]

Respiratory Protection:

- **Ventilation:** Handle **Camylofin** in a well-ventilated area.[1][2]
- **Respirator:** If exposure limits are exceeded, or if dust or aerosols are generated, a full-face respirator with an appropriate filter should be used.[1] In case of accidental release or when dealing with spills, a self-contained breathing apparatus may be necessary.[3]

Quantitative Data Summary

For quick reference, the following tables summarize key quantitative data for **Camylofin** and its dihydrochloride salt.

Physicochemical Properties of **Camylofin**

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₂ N ₂ O ₂	[4]
Molar Mass	320.477 g/mol	[4]
CAS Number	54-30-8	[4]

Physicochemical Properties of **Camylofin** Dihydrochloride

Property	Value	Source
Molecular Formula	C ₁₉ H ₃₂ N ₂ O ₂ · 2(HCl)	[3]
Molecular Weight	393.4 g/mol	[5]
CAS Number	5892-41-1	[3]
Appearance	Pale-yellow oil	[1]
Density	0.987 g/cm ³	[1]
Flash Point	200.8°C	[1]

Toxicological Data

Hazard Classification	Details	Source
Acute Oral Toxicity	Category 4: Harmful if swallowed.	[2]
GHS Hazard Statement	H302: Harmful if swallowed.	[6]

Procedural Guidance: From Handling to Disposal

Safe Handling Procedures:

- Work Area Preparation: Ensure the work area is clean and located in a well-ventilated space.
[1][2] Set up emergency exits and a risk-elimination area.[1]
- Personal Protective Equipment (PPE): Before handling **Camylofin**, don the appropriate PPE as detailed above.
- Handling: Avoid contact with skin and eyes.[1][2] Prevent the formation of dust and aerosols.
[1][2] Use non-sparking tools to prevent fire from electrostatic discharge.[1][2]
- Hygiene: Do not eat, drink, or smoke when using this product.[2] Wash hands thoroughly after handling.[2]

First-Aid Measures:

Exposure Route	First-Aid Procedure
Ingestion	If swallowed, get medical help.[2] Rinse mouth with water.[1][2] Do not induce vomiting. Never give anything by mouth to an unconscious person.[1]
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.[1]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.[1]

Spill Management:

- Evacuate: Evacuate personnel to safe areas and keep people away from and upwind of the spill.[1][2]
- Ventilate: Ensure adequate ventilation.[1][2]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1]
- Clean-up: Collect and arrange for disposal.[1][2] Use spark-proof tools and explosion-proof equipment.[1][2] Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[1][2]

Disposal Plan:

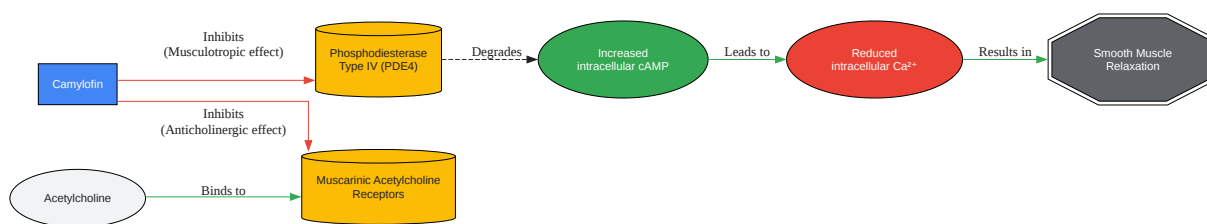
- Product: Dispose of contents/container to an appropriate treatment and disposal facility in accordance with applicable laws and regulations.[2] The material can be disposed of by

removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]

- **Contaminated Packaging:** Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning.[1] Alternatively, the packaging can be punctured to make it unusable for other purposes and then be disposed of in a sanitary landfill.[1]

Mechanism of Action: A Visual Representation

Camylofin exhibits a dual mode of action as a smooth muscle relaxant. It has both a direct muscolotropic effect and a neurotropic (anticholinergic) effect.[4]



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Camylofin's dual mechanism for smooth muscle relaxation.

This guide is intended to provide a foundation for the safe handling of **Camylofin** in a laboratory setting. Always refer to the specific Safety Data Sheet (SDS) for the most detailed and up-to-date information. By prioritizing safety and adhering to these protocols, you contribute to a secure and productive research environment.

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